

Tebufenozide's Effects on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tebufenozide*

Cat. No.: *B1682728*

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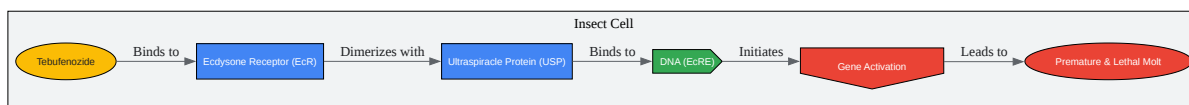
Authored for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Tebufenozide, a diacylhydrazine insecticide, is a selective insect growth regulator that acts as an ecdysone agonist. Its primary mode of action is the induction of a premature and lethal molt in the larvae of Lepidoptera (moths and butterflies).[1][2] This high degree of target specificity contributes to its relatively low impact on most non-target organisms at typical environmental concentrations.[3] This guide provides a comprehensive overview of the effects of **tebufenozide** on a range of non-target organisms, including quantitative toxicity data, detailed experimental protocols, and visualizations of key biological and environmental pathways.

Mechanism of Action

Tebufenozide mimics the action of the insect molting hormone, 20-hydroxyecdysone. It binds to the ecdysone receptor, a nuclear hormone receptor, which then forms a heterodimer with the ultraspiracle protein (USP). This complex binds to ecdysone response elements on DNA, leading to the activation of genes that initiate the molting process. Unlike the natural hormone, **tebufenozide** is not easily metabolized by the insect, resulting in a persistent signal that leads to a premature, incomplete, and ultimately lethal molt.



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Tebufenozide's ecdysone agonist mechanism of action.

Quantitative Toxicity Data

The following tables summarize the acute and chronic toxicity of **tebufenozide** to a range of non-target organisms.

Table 1: Acute Toxicity of **Tebufenozide** to Non-Target Aquatic Organisms

Species	Common Name	Endpoint	Value (mg/L)	Reference
Oncorhynchus mykiss	Rainbow Trout	96-h LC50	5.7	
Lepomis macrochirus	Bluegill Sunfish	96-h LC50	3.0	
Daphnia magna	Water Flea	48-h EC50	3.8	
Daphnia magna	Water Flea	48-h LC50	17.37	
Artemia sp.	Brine Shrimp	48-h LC50	>100	
Aedes taeniorhynchus	Salt Marsh Mosquito	48-h LC50	0.15	
Aedes aegypti	Yellow Fever Mosquito	48-h LC50	0.38	
Chironomus riparius	Midge	28-d EC50 (emergence)	Not specified	

 Table 2: Chronic Toxicity of **Tebufenozide** to Non-Target Aquatic Organisms

Species	Common Name	Endpoint	Value (mg/L)	Reference
Pimephales promelas	Fathead Minnow	21-d NOEC	0.71	
Daphnia magna	Water Flea	21-d NOEC (reproduction)	Not specified	

 Table 3: Toxicity of **Tebufenozide** to Non-Target Terrestrial Organisms

Species	Common Name	Endpoint	Value	Reference
<i>Colinus virginianus</i>	Bobwhite Quail	96-h LC50	>2150 mg/kg	
<i>Anas platyrhynchos</i>	Mallard Duck	LC50	>5000 mg/kg	
<i>Apis mellifera</i>	Honey Bee	Acute oral LD50	>233.98 μ g/bee	
<i>Apis mellifera</i>	Honey Bee	Acute contact LD50	Not specified	
<i>Eisenia fetida/andrei</i>	Earthworm	28-d LC50	>1000 mg/kg soil	
<i>Dendrobaena octaedra</i>	Earthworm	10-week NOEC	100x EEC	
<i>Folsomia candida</i>	Springtail	8-10 week NOEC	100x EEC	
<i>Yuukianura szeptykii</i>	Springtail	28-d EC50 (reproduction)	95.5 mg/kg	

Sublethal Effects on Non-Target Organisms

Aquatic Invertebrates

Sublethal concentrations of **tebufenozide** have been shown to affect the molting process in some aquatic crustaceans, although no premature molting was observed. In the copepod *Eurytemora affinis*, exposure to sublethal concentrations resulted in sex-specific molecular responses, with males showing higher sensitivity. Gene expression analysis revealed modulation of genes involved in cuticle metabolism, muscle contraction, neurotransmission, and gametogenesis, suggesting potential impacts on molting, locomotion, and reproduction.

Pollinators

The effects of **tebufenozide** on bees are a subject of ongoing research. While some studies indicate it is safe for pollinators with no significant impact on mortality or foraging behavior even

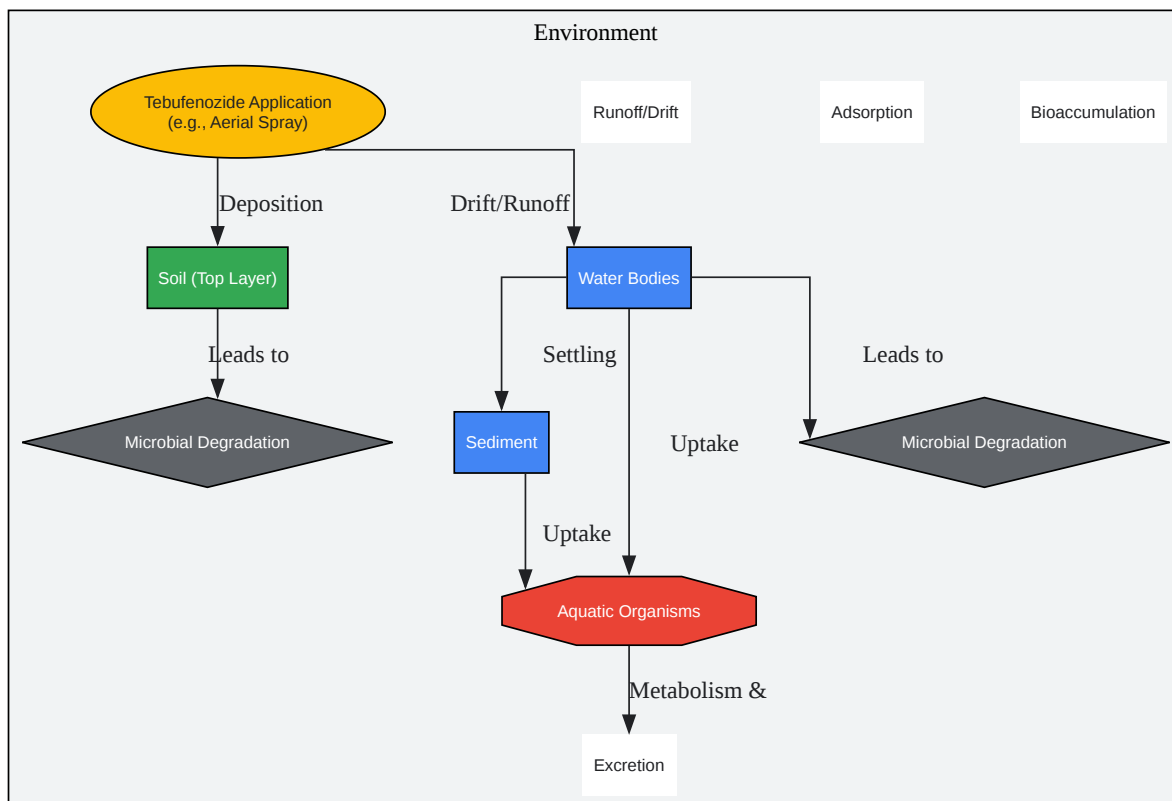
at high doses, other research suggests potential for sublethal effects. For instance, pre-treatment with **tebufenozide** has been shown to lower the acquisition of a simple Pavlovian learning task in honey bees. However, when administered in sucrose solution during training, no such effects were observed.

Soil Organisms

Studies on the soil collembolan *Yuukianura szepteyckii* showed that while the LC50 could not be determined even at high concentrations (700 mg/kg), there were significant negative effects on hatching and molting rates at this concentration. Proteomic analysis at a no-observed-effect concentration for toxicity (43.8 mg/kg) revealed cryptic effects, including upregulation of proteins involved in apoptosis and downregulation of proteins related to glycolysis and energy production.

Environmental Fate and Persistence

Tebufenozide has low water solubility and a high affinity for organic matter, leading to its binding in the upper layers of soil. In a field study with sandy loam soil, 90% of **tebufenozide** degraded within 100 days. The half-life in soil can vary depending on conditions, with reported values ranging from 6 to 704 days. In aquatic environments, the dissipation half-life (DT50) has been estimated to be between 32 and 35 days. **Tebufenozide** shows a moderate potential for bioaccumulation in aquatic organisms, with a bioconcentration factor (BCF) of 370. However, it is rapidly excreted by fish, with over 90% eliminated from bluegill sunfish within 15 days.



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Environmental fate and transport pathways of **tebufenozide**.

Experimental Protocols

The following sections outline standardized experimental protocols, based on OECD guidelines, that are commonly used to assess the toxicity of substances like **tebufenozide** to non-target organisms.

Aquatic Toxicity Testing

A tiered approach is often used, starting with acute tests and progressing to chronic and more complex studies if necessary.

5.1.1 Fish Acute Toxicity Test (based on OECD Guideline 203)

- Objective: To determine the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.
- Test Organism: Recommended species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
- Procedure:
 - Fish are acclimated to laboratory conditions.
 - Groups of fish are exposed to a range of concentrations of the test substance in water under static, semi-static, or flow-through conditions.
 - A control group is maintained in water without the test substance.
 - Mortality and sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
 - The LC50 is calculated using appropriate statistical methods.

5.1.2 Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

- Objective: To determine the concentration of a substance that causes 50% of Daphnia to become immobilized (EC50) after 48 hours.
- Test Organism: Daphnia magna neonates (<24 hours old).
- Procedure:
 - Groups of daphnids are exposed to a series of concentrations of the test substance in a defined medium.
 - A control group is maintained in the medium without the test substance.

- After 24 and 48 hours, the number of immobilized daphnids is recorded.
- The EC50 is calculated based on the 48-hour data.

5.1.3 Daphnia magna Reproduction Test (based on OECD Guideline 211)

- Objective: To assess the effect of a substance on the reproductive output of Daphnia magna over a 21-day period.
- Procedure:
 - Young female daphnids are exposed to a range of concentrations of the test substance.
 - The test is conducted under semi-static or flow-through conditions, with regular renewal of the test solutions.
 - The number of live offspring produced per adult is counted daily.
 - The No-Observed-Effect Concentration (NOEC) and the Lowest-Observed-Effect Concentration (LOEC) for reproduction are determined.

5.1.4 Sediment-Water Chironomid Toxicity Test (based on OECD Guideline 218)

- Objective: To evaluate the effects of prolonged exposure to chemicals on sediment-dwelling chironomid larvae.
- Test Organism: First instar larvae of Chironomus sp.
- Procedure:
 - The test substance is spiked into the sediment.
 - First instar larvae are introduced into test vessels containing the treated sediment and overlying water.
 - The test duration is 28 days.
 - Endpoints measured include the number of emerged adults and the development rate.

- The ECx (e.g., EC50) for emergence and the NOEC/LOEC are determined.

Terrestrial Toxicity Testing

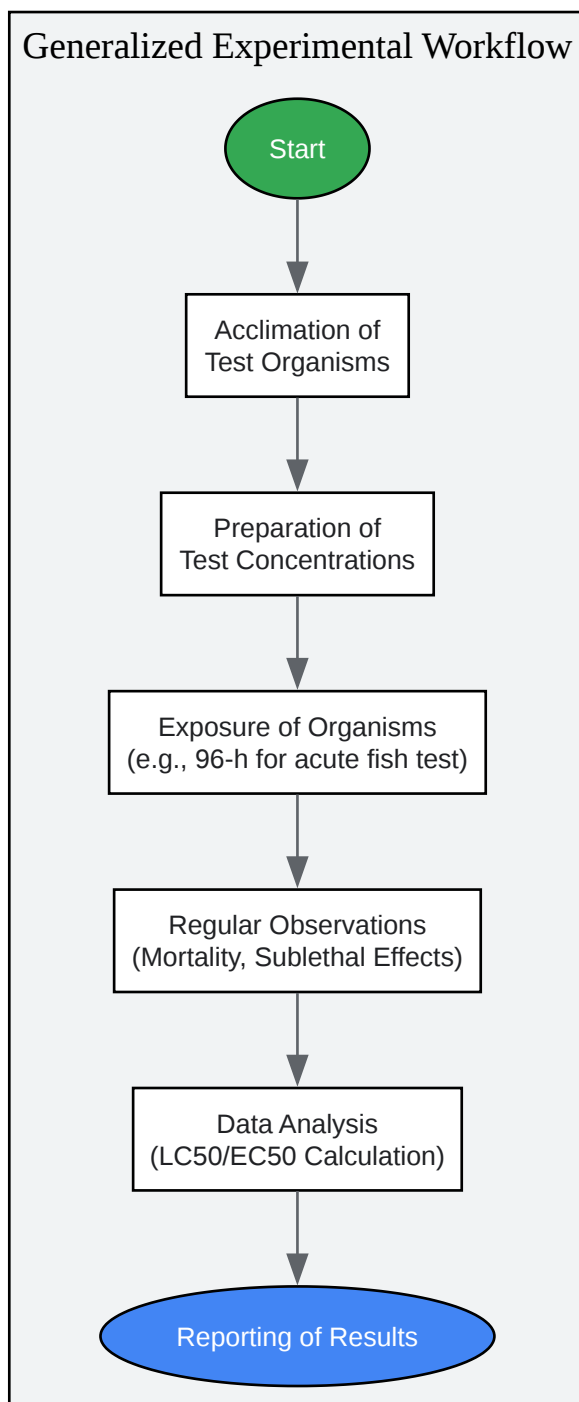
5.2.1 Earthworm Reproduction Test (based on OECD Guideline 222)

- Objective: To assess the effects of a substance on the reproductive output of earthworms.
- Test Organism: Adult *Eisenia fetida* or *Eisenia andrei*.
- Procedure:
 - Adult earthworms are exposed to a range of concentrations of the test substance mixed into an artificial soil.
 - The test duration is 8 weeks.
 - Mortality and changes in adult body weight are assessed after 4 weeks.
 - The number of offspring (cocoons and juveniles) is determined after 8 weeks.
 - The LCx, ECx for reproduction, and NOEC/LOEC are calculated.

5.2.2 Honey Bee Acute Oral Toxicity Test (based on OECD Guideline 213)

- Objective: To determine the acute oral toxicity (LD50) of a substance to adult honey bees.
- Test Organism: Young adult worker honey bees (*Apis mellifera*).
- Procedure:
 - Bees are starved for a short period before the test.
 - Groups of bees are fed a single dose of the test substance in a sucrose solution.
 - A control group receives only the sucrose solution.
 - Mortality and sublethal effects are recorded for at least 48 hours, and can be extended to 96 hours.

- The LD50 is calculated at 24 and 48 hours (and 72/96 hours if applicable).



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A generalized workflow for aquatic toxicity testing.

Conclusion

Tebufenozide's high specificity for Lepidopteran larvae makes it a valuable tool in integrated pest management, with a generally favorable profile concerning non-target organisms at expected environmental concentrations. However, this guide highlights the potential for sublethal effects on certain non-target species, such as learning impairment in bees and reproductive and developmental effects in some aquatic and soil invertebrates. A thorough understanding of these effects, supported by robust experimental data, is crucial for conducting comprehensive environmental risk assessments and ensuring the sustainable use of this insecticide. Further research into the long-term and ecosystem-level impacts of **tebufenozide** and its metabolites is warranted.

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References

- 1. biotechnologiebt.it [biotechnologiebt.it]
- 2. Tebufenozide | C₂₂H₂₈N₂O₂ | CID 91773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. biotechnologiebt.it [biotechnologiebt.it]
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